

A Comprehensive Review and Comparison of Methyl Isonicotinate Applications

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Compound of Interest

Compound Name: Methyl isonicotinate

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For Researchers, Scientists, and Drug Development Professionals

Methyl isonicotinate, the methyl ester of isonicotinic acid, is a versatile pyridine derivative with significant applications across various scientific disciplines, including pharmaceuticals, agrochemicals, and materials science. Its utility as a key building block and reagent stems from the reactivity of the pyridine ring and the carboxylate group. This guide provides an objective comparison of **methyl isonicotinate**'s performance with alternative compounds, supported by experimental data, detailed protocols, and visual workflows to aid in research and development.

Pharmaceutical Applications: A Cornerstone in Drug Synthesis

Methyl isonicotinate serves as a critical intermediate in the synthesis of several important active pharmaceutical ingredients (APIs). Its structural motif is found in drugs targeting a range of conditions, from infectious diseases to allergic reactions.

Synthesis of Isoniazid: A First-Line Antituberculosis Drug

Isoniazid, a cornerstone in the treatment of tuberculosis, can be synthesized from isonicotinic acid esters. While ethyl isonicotinate is commonly cited, **methyl isonicotinate** is also a viable precursor. The synthesis involves the hydrazinolysis of the ester.

Comparison with an Alternative Precursor:

A direct comparison in the synthesis of isoniazid highlights the efficiency of using an ester precursor over the direct reaction with isonicotinic acid. The ester route generally provides higher yields under milder conditions.^[1]

Precursor	Reaction Conditions	Maximum Yield (%)	Reference
Ethyl Isonicotinate	70-75°C	72.9	[1]
Isonicotinic Acid (Direct)	129-130°C	70.1	[1]

Experimental Protocol: Synthesis of Isoniazid from **Methyl Isonicotinate**

This protocol is adapted from established procedures for the synthesis of isoniazid from isonicotinic acid esters.

Materials:

- **Methyl isonicotinate**
- Hydrazine hydrate (85%)
- Ethanol

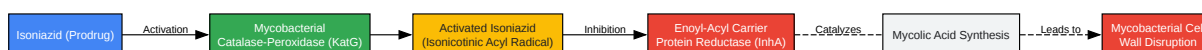
Procedure:

- In a round-bottom flask, dissolve **methyl isonicotinate** in ethanol.
- Add a 10% molar excess of 85% hydrazine hydrate to the solution.
- Heat the mixture to reflux and maintain for a period of 4-6 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).

- Upon completion, cool the reaction mixture to room temperature to allow for the crystallization of isoniazid.
- Collect the solid product by filtration and wash with cold ethanol.
- Recrystallize the crude product from ethanol to obtain pure isoniazid. A yield of approximately 97% can be expected based on similar reactions with ethyl isonicotinate.

Mechanism of Action of Isoniazid:

Isoniazid is a prodrug that is activated by the mycobacterial enzyme catalase-peroxidase (KatG). The activated form then inhibits the synthesis of mycolic acids, which are essential components of the mycobacterial cell wall.



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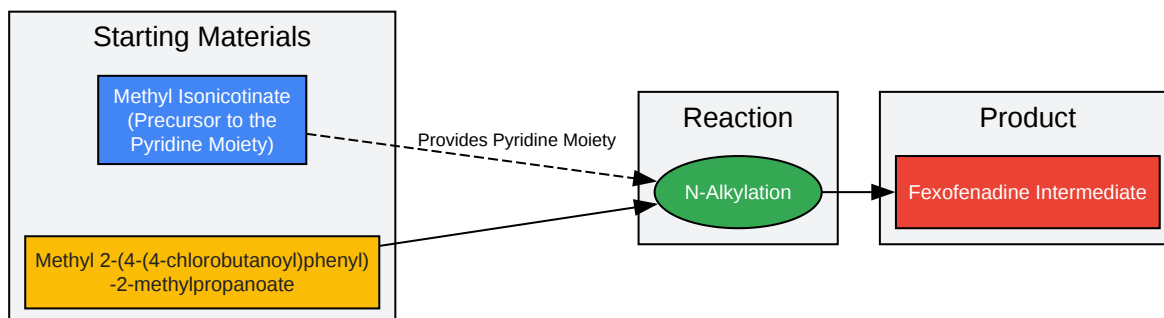
Mechanism of action of the anti-tuberculosis drug Isoniazid.

Synthesis of Fexofenadine: A Non-Sedating Antihistamine

Methyl isonicotinate is a key precursor for the synthesis of fexofenadine, a widely used second-generation antihistamine. It is used to introduce the pyridine ring structure into an intermediate, such as methyl 2-[4-(4-chloro-1-oxobutyl)phenyl]-2-methylpropanoate.

Experimental Workflow: Synthesis of Fexofenadine Intermediate

This workflow outlines the key steps in the synthesis of a fexofenadine intermediate starting from a precursor that can be derived from **methyl isonicotinate**.

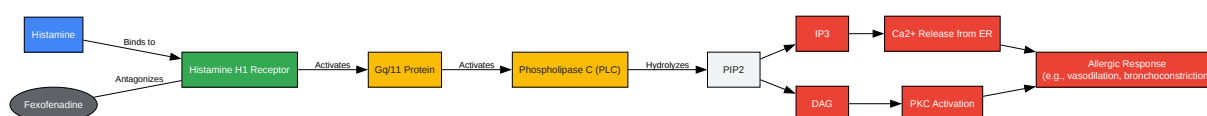


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Synthetic route to a key fexofenadine intermediate.

Mechanism of Action of Fexofenadine:

Fexofenadine is a selective peripheral H1 receptor antagonist. It blocks the action of histamine, a substance in the body that causes allergic symptoms.



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Histamine H1 receptor signaling pathway and the antagonistic action of Fexofenadine.

Agrochemical Applications: A Lure for Pest Management

Methyl isonicotinate has been identified as a potent semiochemical, specifically a kairomone, for various species of thrips, which are significant agricultural pests.[2] It is used as an attractant in traps for monitoring and mass trapping of these insects.

Performance Comparison with an Alternative Attractant:

A meta-analysis of several studies provides a quantitative comparison of the attractiveness of **methyl isonicotinate** and another common attractant, p-anisaldehyde, for the Western Flower Thrips (*Frankliniella occidentalis*).

Attractant	Predicted Mean Choice Percentage (%)	Reference
Methyl Isonicotinate (MIN)	76.6	[3]
p-Anisaldehyde	Not available in direct comparison	
Lurem-TR (Commercial MIN product)	66.6	[3]

Experimental Protocol: Field Trapping of Thrips

This protocol describes a general method for evaluating the efficacy of **methyl isonicotinate** as a thrips attractant in a field setting.

Materials:

- Sticky traps (blue or yellow)
- Dispensers containing **methyl isonicotinate**
- Control dispensers (without attractant)
- Field plot with a known thrips population

Procedure:

- Set up a randomized block design in the field plot, with each block containing traps with **methyl isonicotinate** dispensers and control traps.
- Place the traps at a consistent height and spacing within the crop canopy.

- Deploy the traps for a set period (e.g., 24-48 hours).
- After the trapping period, collect the traps and count the number of thrips captured on each.
- Analyze the data statistically to determine if there is a significant difference in the number of thrips captured between the baited and control traps. The use of **methyl isonicotinate** in traps can increase catches by up to 20 times depending on the thrips species and environmental conditions.[2]

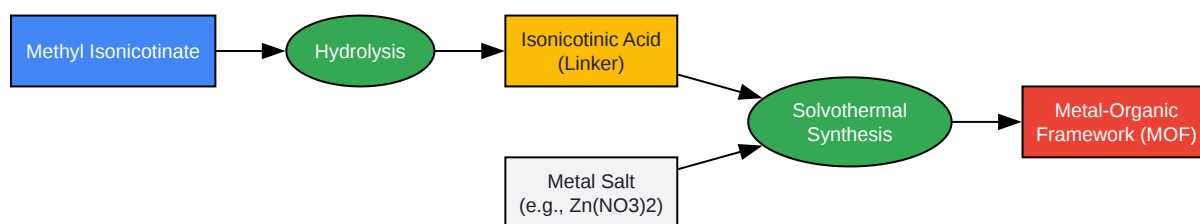
Materials Science: A Building Block for Functional Materials

The pyridine-4-carboxylate structure of **methyl isonicotinate** makes it a valuable precursor for the synthesis of ligands used in materials science, particularly in the fields of Metal-Organic Frameworks (MOFs) and dye-sensitized solar cells (DSSCs).

Metal-Organic Frameworks (MOFs)

Pyridine-based carboxylate ligands are frequently used in the synthesis of MOFs due to their ability to form stable coordination complexes with a variety of metal ions.[4][5][6][7] The nitrogen atom of the pyridine ring and the oxygen atoms of the carboxylate group can all participate in coordination, leading to the formation of diverse and porous structures. **Methyl isonicotinate** can be hydrolyzed to isonicotinic acid, which is then used as a linker in MOF synthesis.

General Synthetic Approach for Pyridine-Based MOFs:



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General workflow for the synthesis of a pyridine-based MOF.

Dye-Sensitized Solar Cells (DSSCs)

In DSSCs, organic dyes are used to absorb light and inject electrons into a semiconductor material. Pyridine-containing molecules are often incorporated into these dyes as they can act as electron donors or acceptors and can also anchor the dye to the semiconductor surface. While direct use of **methyl isonicotinate** in DSSCs is not widely reported, its derivative, isonicotinic acid, can be used to functionalize sensitizer dyes.

Performance of DSSCs with Different Sensitizers:

The efficiency of a DSSC is highly dependent on the dye used. While specific data for a **methyl isonicotinate**-derived dye is not readily available, the following table provides a general comparison of DSSC performance with different types of sensitizers.

Dye Type	Typical Power Conversion Efficiency (%)	Reference
Ruthenium Complex (e.g., N719)	10-12	[8]
Organic Dyes (e.g., Curcumin, Betanin)	1-4	[8]
Methyl Orange	up to 6.8	[9] [10]

Experimental Protocol: Fabrication of a Dye-Sensitized Solar Cell

This is a generalized protocol for the fabrication of a DSSC.

Materials:

- Fluorine-doped tin oxide (FTO) coated glass
- Titanium dioxide (TiO₂) paste
- Sensitizer dye solution (in a suitable solvent)
- Electrolyte solution (e.g., I⁻/I₃⁻ redox couple in an organic solvent)

- Platinum-coated counter electrode

Procedure:

- Deposit a thin film of TiO₂ paste onto the FTO glass using a technique like screen printing or doctor-blading.
- Sinter the TiO₂ film at high temperature to create a porous nanostructure.
- Immerse the TiO₂-coated electrode in the sensitizer dye solution for several hours to allow for dye adsorption.
- Assemble the solar cell by placing the dye-sensitized electrode and the platinum-coated counter electrode together with a spacer in between.
- Introduce the electrolyte solution into the space between the electrodes.
- Seal the cell to prevent leakage.
- Characterize the photovoltaic performance of the cell under simulated sunlight.

In conclusion, **methyl isonicotinate** is a valuable and versatile chemical compound with demonstrated and potential applications in pharmaceuticals, agrochemicals, and materials science. Its utility as a synthetic building block is well-established, and ongoing research continues to explore new avenues for its application. This guide provides a comparative overview to assist researchers in evaluating its potential for their specific needs.

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